

Application Notes & Protocols for In Vivo Evaluation of Dorzagliatin

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A Guide for Researchers in Metabolic Disease

Introduction: The Scientific Rationale for Dorzagliatin and the Imperative for Robust In Vivo Testing

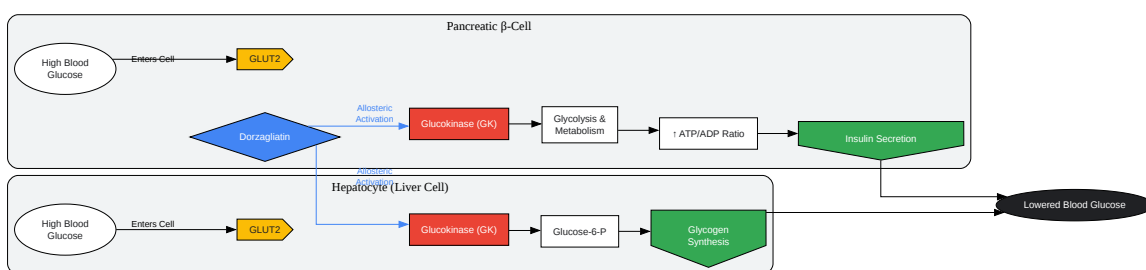
Dorzagliatin (HMS5552) represents a significant advancement in the management of Type 2 Diabetes Mellitus (T2DM), emerging as a first-in-class, dual-acting glucokinase activator (GKA). [1][2] Its mechanism centers on the allosteric activation of glucokinase (GK), a pivotal enzyme that functions as a glucose sensor in key metabolic tissues. [3][4] In pancreatic β -cells, Dorzagliatin enhances glucose-stimulated insulin secretion (GSIS), restoring a more physiological response to glucose fluctuations. [1] Concurrently, in the liver, it promotes glucose uptake and conversion to glycogen, thereby reducing the excessive hepatic glucose output characteristic of T2DM. [3][4] This dual action distinguishes Dorzagliatin from many traditional diabetes therapies and has been linked to its notable clinical success in improving glycemic control with a favorable safety profile. [2][5]

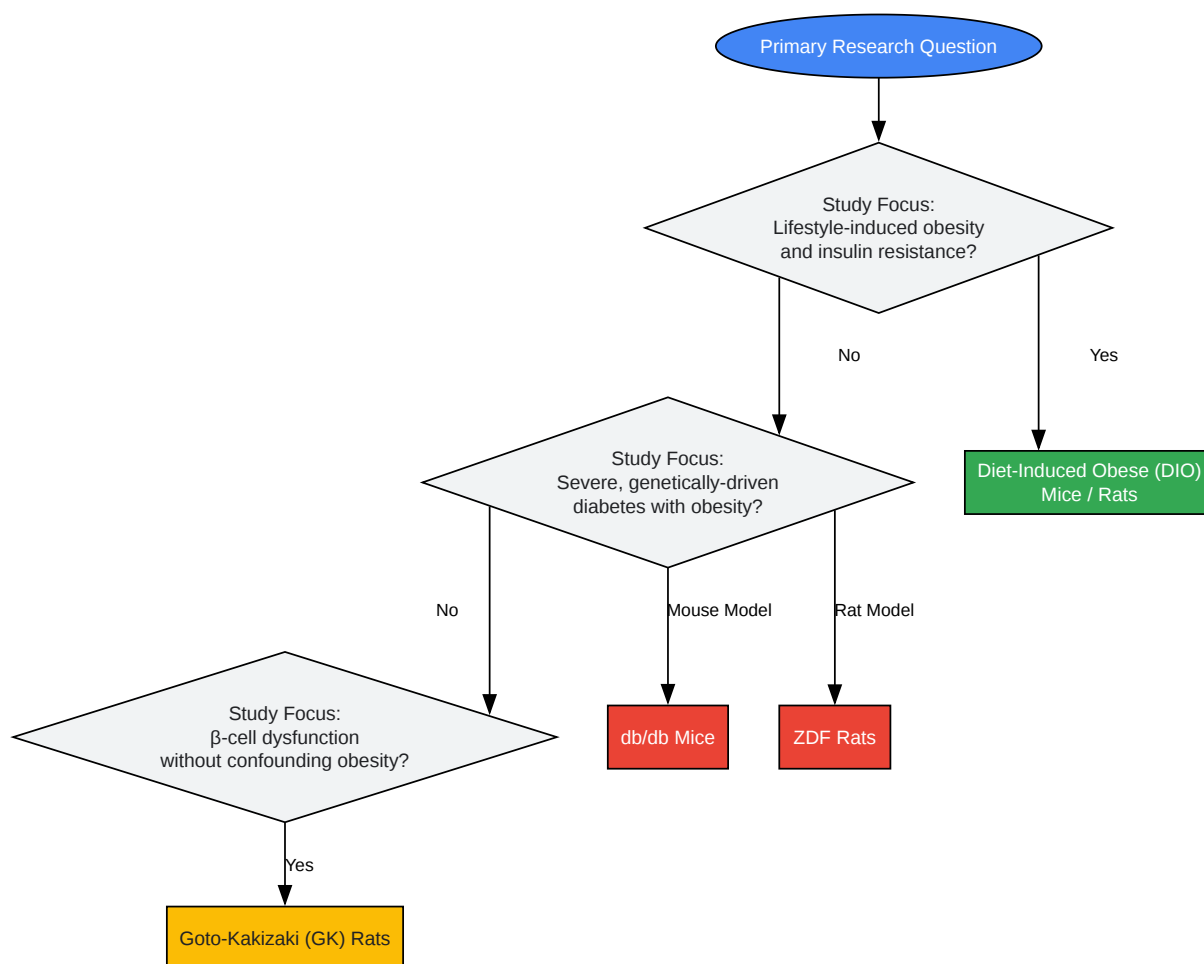
Unlike earlier-generation GKAs that failed in clinical trials, Dorzagliatin exhibits a unique, glucose-dependent activation pattern.^{[5][6]} It preferentially binds to the closed, active conformation of GK and possesses a lower binding affinity, which allows the enzyme to return to its inactive state when glucose levels are low. This prevents the overstimulation of insulin secretion and subsequent risk of hypoglycemia that plagued its predecessors.^[5]

The translation of these promising biochemical properties into therapeutic efficacy requires rigorous evaluation in complex biological systems. Animal models are indispensable for this purpose, providing the integrated physiological context necessary to assess a drug's pharmacodynamics, pharmacokinetics, and long-term safety profile before human trials. This document provides a comprehensive guide for researchers on the selection and utilization of appropriate animal models for the in vivo testing of Dorzagliatin, complete with detailed experimental protocols and the scientific justification behind methodological choices.

Mechanism of Action: Dorzagliatin's Dual-Targeting Approach

Dorzagliatin's efficacy stems from its ability to restore the function of glucokinase in both the pancreas and the liver.





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Caption: Decision tree for selecting an appropriate animal model.

Comparative Overview of Recommended Animal Models

Each model offers unique advantages for investigating specific aspects of Dorzagliatin's effects.

Model	Type	Key Characteristics	Rationale for Dorzagliatin Testing
db/db Mouse	Genetic, Obese	Spontaneous mutation in the leptin receptor. Develops severe obesity, hyperphagia, hyperglycemia, and progressive insulin resistance. [7] [8]Recapitulates many aspects of human T2DM. [9]	A robust, gold-standard model to test efficacy in the context of severe, genetically-driven metabolic dysfunction and insulin resistance. [8] [9]
ZDF Rat	Genetic, Obese	Leptin receptor mutation. Exhibits hyperphagia, morbid obesity, hyperlipidemia, and hyperglycemia that develops around 10 weeks of age. [10][11]	Widely used for characterizing anti-diabetic drugs. [10]Allows for studying effects on a background of severe obesity and progressive β -cell failure. [12]
GK Rat	Genetic, Non-obese	Polygenic model of spontaneous T2DM developed by inbreeding Wistar rats with high glucose levels. [13] [14]Characterized by impaired insulin secretion and moderate hyperglycemia without obesity. [15][16]	Ideal for isolating Dorzagliatin's effects on β -cell function and glucose sensing without the confounding variables of obesity and severe insulin resistance. [17] [18]

DIO Mouse/Rat	Induced, Obese	C57BL/6 mice or Sprague-Dawley rats fed a high-fat diet (e.g., 60% kcal from fat). [19][20]Develops obesity, hyperinsulinemia, insulin resistance, and glucose intolerance. [21]	Highly translatable model reflecting lifestyle-induced T2DM. Excellent for studying prevention or reversal of pre-diabetic states and insulin resistance.
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PART 2: Standardized Protocols for In Vivo Assessment

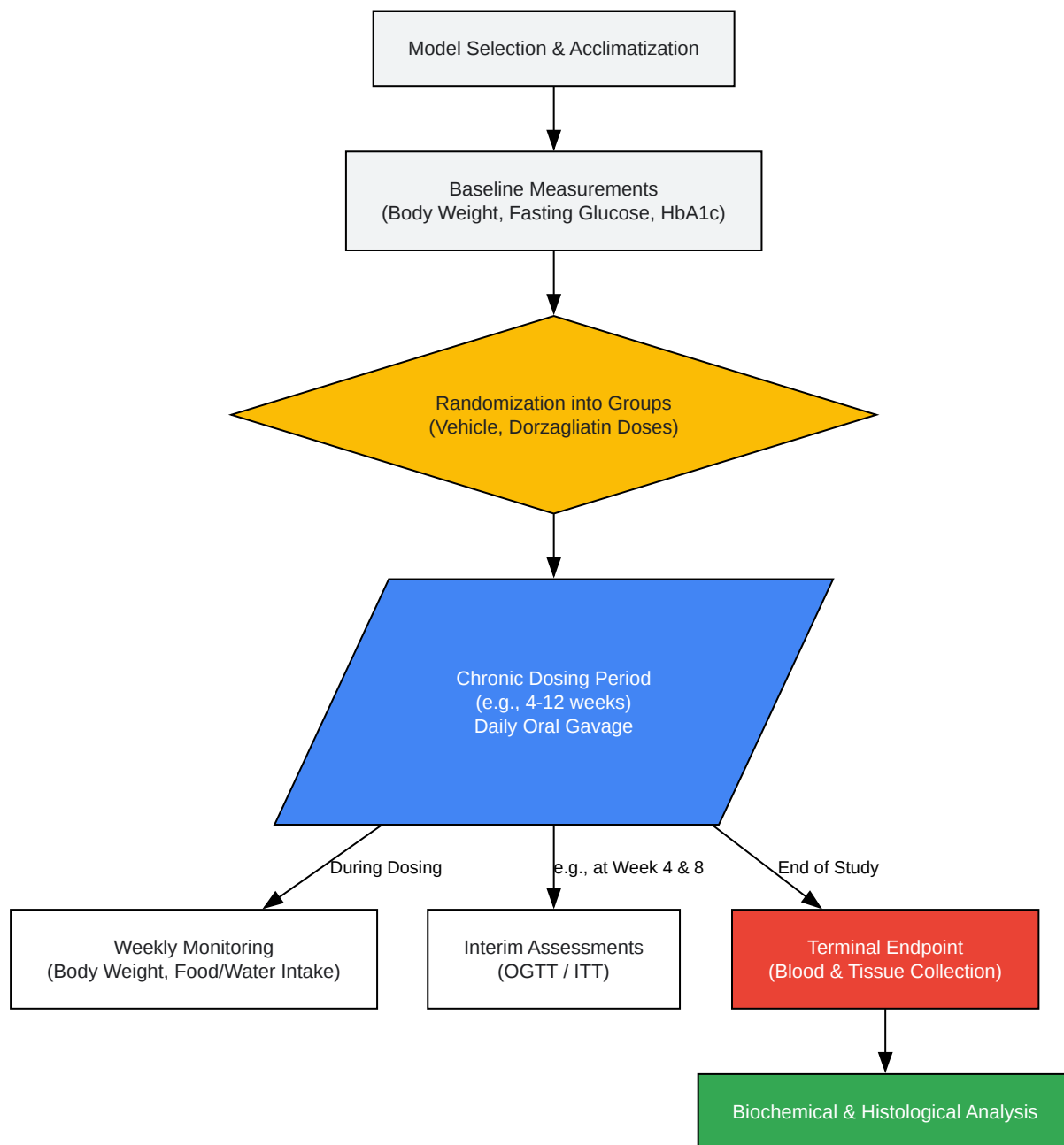
Adherence to standardized, well-validated protocols is essential for generating reproducible and reliable data. The following sections provide step-by-step methodologies for core efficacy studies.

Ethical Considerations and Animal Welfare

All animal experiments must be conducted in accordance with institutional and national guidelines for animal care and use (e.g., IACUC approval). The principles of the 3Rs (Replacement, Reduction, and Refinement) should be rigorously applied. [22][23]This includes using the minimum number of animals required for statistical power, refining procedures to minimize pain and distress, and considering non-animal alternatives where feasible. [24] [25]Proper training for all personnel in animal handling, dosing, and sampling techniques is mandatory. [26]

Workflow for a Chronic Efficacy Study

A typical chronic study evaluates the long-term impact of Dorzagliatin on glycemic control and metabolic health.



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Caption: General experimental workflow for a chronic Dorzagliatin study.

Protocol 1: Oral Glucose Tolerance Test (OGTT)

Objective: To assess the ability of an animal to clear an oral glucose load, a primary measure of the integrated response of insulin secretion and insulin sensitivity. Dorzagliatin is expected to improve glucose tolerance.

Materials:

- D-Glucose solution (e.g., 20% w/v in sterile water)
- Handheld glucometer and test strips
- Oral gavage needles (20-22 gauge, ball-tipped)
- Syringes
- Warming lamp or pad (for tail vein vasodilation)
- Blood collection tubes (e.g., EDTA-coated microvettes)
- Scale for weighing animals

Procedure:

- **Fasting:** Fast mice for 5-6 hours prior to the test. [27][28] Ensure animals have free access to water during the fasting period. Transferring them to a clean cage without bedding can prevent coprophagy.
- **Animal Weighing:** Immediately before the test, weigh each animal to calculate the precise glucose dose.
- **Baseline Blood Glucose (t=0):**
 - Gently restrain the mouse.
 - Make a small incision (1-2 mm) at the tip of the tail with a sterile scalpel or razor blade.
 - Gently "milk" the tail to produce a small drop of blood.

- Measure the blood glucose using the glucometer. This is the 0-minute time point. [29] * If plasma insulin is to be measured, collect ~40 µL of blood into an appropriate tube. [28]4. Glucose Administration:
 - Administer a 2 g/kg body weight dose of the glucose solution via oral gavage. [28]The volume can be calculated as: $\text{Volume (}\mu\text{L)} = 10 \times \text{Body Weight (g)}$ for a 20% solution.
 - Start a timer immediately after administration.
- Subsequent Blood Sampling:
 - Repeat the blood glucose measurement at 15, 30, 60, 90, and 120 minutes post-gavage. [27][29] * For each time point, gently remove the scab from the initial tail incision to obtain a new blood drop. Avoid re-cutting the tail if possible.
- Post-Procedure: Return food to the cages. Monitor animals for any signs of distress.

Protocol 2: Intraperitoneal Insulin Tolerance Test (IPITT)

Objective: To assess peripheral insulin sensitivity by measuring the rate of glucose clearance in response to an exogenous insulin challenge. [30] Materials:

- Humulin R or equivalent short-acting insulin
- Sterile saline (0.9% NaCl)
- Glucometer and test strips
- Syringes for IP injection (27-29 gauge)
- All other materials as listed for OGTT

Procedure:

- Fasting: Fast animals for 4-6 hours. This normalizes baseline blood glucose levels. [30]2. Animal Weighing: Weigh each animal to calculate the insulin dose.

- Baseline Blood Glucose (t=0): Measure and record the baseline blood glucose from the tail vein as described in the OGTT protocol.
- Insulin Administration:
 - Administer insulin via intraperitoneal (IP) injection.
 - A typical dose for C57BL/6J mice is 0.75 - 1.0 U/kg body weight. [30][31] This dose may need to be adjusted for severely insulin-resistant models like db/db mice to induce a sufficient glucose drop.
 - Start a timer immediately after the injection.
- Subsequent Blood Sampling:
 - Measure blood glucose at 15, 30, 45, and 60 minutes post-injection. [32] Some protocols may extend to 90 or 120 minutes depending on the model's response.
- Post-Procedure & Hypoglycemia Watch: Return food to the cages. Closely monitor animals for signs of severe hypoglycemia (e.g., lethargy, seizure). If an animal becomes severely hypoglycemic, a rescue injection of dextrose may be required.

PART 3: Data Analysis and Interpretation

Proper analysis is key to drawing valid conclusions. For both OGTT and ITT, the primary outcome is the blood glucose excursion curve.

Quantitative Analysis:

- Area Under the Curve (AUC): The AUC for the glucose excursion curve is a key metric. It can be calculated using the trapezoidal rule. A lower AUC in an OGTT indicates improved glucose tolerance, while a larger AUC (representing a greater drop from baseline) in an ITT indicates enhanced insulin sensitivity.
- Statistical Analysis: Use appropriate statistical tests (e.g., two-way ANOVA with repeated measures for the time course data, or one-way ANOVA/t-test for AUC values) to compare the Dorzagliatin-treated groups with the vehicle control group. A p-value < 0.05 is typically considered statistically significant.

Sample Data Presentation

Results from efficacy studies should be presented clearly. The table below illustrates a hypothetical outcome of a chronic study with Dorzagliatin in db/db mice.

Parameter	Vehicle Control (db/db)	Dorzagliatin (30 mg/kg)	Wild-Type Control
Body Weight (g)	52.5 ± 2.1	51.8 ± 2.3	28.1 ± 1.5
Fasting Blood Glucose (mg/dL)	455 ± 35	180 ± 22	115 ± 8
HbA1c (%)	11.2 ± 0.8	7.5 ± 0.5	4.8 ± 0.2
OGTT AUC (mg/dLmin)	65,000 ± 4,500	32,000 ± 3,100	18,000 ± 1,900
Plasma Insulin (ng/mL)	12.1 ± 1.5	8.5 ± 1.1*	1.8 ± 0.4
Data are presented as Mean ± SEM. *p < 0.05 vs. Vehicle Control.			

This sample data illustrates that chronic Dorzagliatin treatment significantly improves glycemic control (fasting glucose, HbA1c) and glucose tolerance (OGTT AUC) in a diabetic model. The reduction in hyperinsulinemia suggests an improvement in insulin sensitivity.

Conclusion

The in vivo evaluation of Dorzagliatin requires a scientifically-driven approach to animal model selection and the application of rigorous, standardized protocols. Genetically-driven diabetic models like the db/db mouse and ZDF rat are excellent for testing efficacy against a severe disease phenotype, while the non-obese GK rat allows for focused investigation of β -cell function. The DIO model provides a highly translatable context of lifestyle-induced metabolic disease. By employing the detailed protocols for OGTT, ITT, and chronic efficacy studies

outlined in these notes, researchers can generate the robust and reliable data necessary to further characterize the therapeutic potential of this promising glucokinase activator.

References

- Guan, Y., et al. (2025). Functional and Mechanistic Explanation for the Unique Clinical Success of the Glucokinase Activator Dorzagliatin in the Treatment of Type 2 Diabetes. American Diabetes Association. [\[Link\]](#)
- Taconic Biosciences. (n.d.). Diet-Induced Obese (DIO) B6 Mouse | High-Fat Diet Model for Metabolic Research. Taconic Biosciences. [\[Link\]](#)
- Patsnap. (2024, July 17). What is the mechanism of Dorzagliatin? Patsnap Synapse. [\[Link\]](#)
- Moin, A. S. M., et al. (2018). db/db Mice Exhibit Features of Human Type 2 Diabetes That Are Not Present in Weight-Matched C57BL/6J Mice Fed a Western Diet. Journal of Diabetes Research. [\[Link\]](#)
- Patsnap. (2024, June 14). What is Dorzagliatin used for? Patsnap Synapse. [\[Link\]](#)
- Akash, M. S. H., Rehman, K., & Chen, S. (2013). Goto-kakizaki Rats: Its Suitability as Non-obese Diabetic Animal Model for Spontaneous Type 2 Diabetes Mellitus. Current Diabetes Reviews. [\[Link\]](#)
- Charles River Laboratories. (n.d.). Type 2 Diabetes Mouse Models. Charles River Laboratories. [\[Link\]](#)
- Taconic Biosciences. (2025, January 16). Animal Models of Type 2 Diabetes: The GK Rat. Taconic Biosciences. [\[Link\]](#)
- Zhu, D., et al. (2022). Dorzagliatin, a Dual-Acting Glucokinase Activator, Increases Insulin Secretion and Glucose Sensitivity in Glucokinase Maturity-Onset Diabetes of the Young and Recent-Onset Type 2 Diabetes. Diabetes. [\[Link\]](#)
- InnoSer. (2024, November 28). Metabolic disease models – db/db Mouse Model. InnoSer. [\[Link\]](#)
- Melior Discovery. (n.d.). db/db Mice, Type II Diabetes Mouse Model. Melior Discovery. [\[Link\]](#)

- Arroba, A. I., et al. (2014). The db/db Mouse: A Useful Model for the Study of Diabetic Retinal Neurodegeneration. PLOS ONE. [\[Link\]](#)
- Ostenson, C. G. (2001). Characterization of the Goto-Kakizaki (GK) Rat Model of Type 2 Diabetes. Methods in Molecular Medicine. [\[Link\]](#)
- Gubra. (n.d.). The Zucker Diabetic Fatty rat. Gubra. [\[Link\]](#)
- Guan, Y., et al. (2025). Functional and Mechanistic Explanation for the Unique Clinical Success of the Glucokinase Activator Dorzagliatin in the Treatment of Type 2 Diabetes. Diabetes. [\[Link\]](#)
- protocols.io. (2020, April 14). Oral Glucose Tolerance Test in Mouse. protocols.io. [\[Link\]](#)
- Wang, T., et al. (2024). Dorzagliatin in Type 2 Diabetes Treatment. Encyclopedia. [\[Link\]](#)
- InnoSer. (n.d.). Diet-induced Obesity DIO Mouse Model. InnoSer. [\[Link\]](#)
- JoVE. (2025, July 8). Oral Glucose Tolerance Test (OGTT): Measuring Glucose Metabolism in Mice. JoVE. [\[Link\]](#)
- ResearchGate. (n.d.). Zucker Diabetic Fatty Rats for Research in Diabetes. ResearchGate. [\[Link\]](#)
- ResearchGate. (2020, April 14). Oral Glucose Tolerance Test in Mouse v1. ResearchGate. [\[Link\]](#)
- Patsnap. (2026, February 23). Dorzagliatin clinical trial progress and patents. Patsnap Synapse. [\[Link\]](#)
- Akash, M. S. H., Rehman, K., & Chen, S. (2013). Goto-Kakizaki rats: its suitability as non-obese diabetic animal model for spontaneous type 2 diabetes mellitus. Current Diabetes Reviews. [\[Link\]](#)
- Matafome, P., et al. (2022). A short review on the features of the non-obese diabetic Goto-Kakizaki rat intestine. Brazilian Journal of Medical and Biological Research. [\[Link\]](#)

- Vanderbilt University. (2018, August 8). Oral Gavage Glucose Tolerance Test (OGTT). Vanderbilt Mouse Metabolic Phenotyping Center. [\[Link\]](#)
- European Medicines Agency. (2025, November 27). Ethical use of animals in medicine testing. European Medicines Agency. [\[Link\]](#)
- Hosokawa, M., et al. (2019). A Novel Rat Model of Type 2 Diabetes: The Zucker Fatty Diabetes Mellitus ZFDM Rat. Journal of Diabetes Research. [\[Link\]](#)
- Schmidt, R. E., et al. (2000). Analysis of the Zucker Diabetic Fatty (ZDF) Type 2 Diabetic Rat Model Suggests a Neurotrophic Role for Insulin/IGF-I in Diabetic Autonomic Neuropathy. The American Journal of Pathology. [\[Link\]](#)
- Siwy, J., et al. (2012). Evaluation of the Zucker Diabetic Fatty (ZDF) Rat as a Model for Human Disease Based on Urinary Peptidomic Profiles. PLOS ONE. [\[Link\]](#)
- Bio-protocol. (2011, October 5). Glucose Tolerance Test in Mice. Bio-protocol. [\[Link\]](#)
- Patsnap. (2025, March 20). What clinical trials have been conducted for Dorzagliatin? Patsnap Synapse. [\[Link\]](#)
- Mathew, T. K., & T., A. (2024). Dorzagliatin: A Breakthrough Glucokinase Activator Coming on Board to Treat Diabetes Mellitus. Cureus. [\[Link\]](#)
- Cyagen. (2025, June 11). Unveiling the Secrets of the DIO-B6-M Mouse Model for Obesity Research. Cyagen. [\[Link\]](#)
- Bridges Lab. (2025, February 10). Insulin Tolerance Test. Bridges Lab Protocols. [\[Link\]](#)
- Charles River Laboratories. (n.d.). Diet-Induced Obesity (DIO) Mouse and Rat Models. Charles River Laboratories. [\[Link\]](#)
- protocols.io. (2019, May 15). UC Davis - Intraperitoneal Insulin Tolerance Test. protocols.io. [\[Link\]](#)
- ResearchGate. (n.d.). Results from pre-clinical studies and clinical trials using dorzagliatin. ResearchGate. [\[Link\]](#)

- Gubra. (n.d.). The diet-induced obese mouse. Gubra. [[Link](#)]
- Jeyasurya, T., et al. (2018). Ethical considerations regarding animal experimentation. Journal of Advanced Pharmaceutical Technology & Research. [[Link](#)]
- Zhang, Y., et al. (2026). Dorzagliatin shows potential in preventing cognitive impairment in diabetes: evidence from Mendelian randomization analysis and animal study. Frontiers in Endocrinology. [[Link](#)]
- The Norwegian National Research Ethics Committees. (2019, July 8). Ethical Guidelines for the Use of Animals in Research. Forskningsetikk. [[Link](#)]
- Zhu, D., et al. (2022). Dorzagliatin, a Dual-Acting Glucokinase Activator, Increases Insulin Secretion and Glucose Sensitivity in Glucokinase Maturity-Onset Diabetes of the Young and Recent-Onset Type 2 Diabetes. Diabetes. [[Link](#)]
- Ethical guidelines for research in animal science. (n.d.). Universities Federation for Animal Welfare. [[Link](#)]
- Tanabe Pharma Corporation. (n.d.). R&D Ethics. Tanabe Pharma Corporation. [[Link](#)]
- ResearchGate. (2025, September 19). Dorzagliatin, a Dual-Acting Glucokinase Activator, Increases Insulin Secretion and Glucose Sensitivity in Glucokinase-Maturity-Onset Diabetes of the Young (GCK-MODY) and Recent-Onset Type 2 Diabetes. ResearchGate. [[Link](#)]
- University of Tennessee Health Science Center. (n.d.). Insulin Tolerance Test (ITT). Office of Laboratory Animal Care (OLAC). [[Link](#)]

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Sources

- [1. What clinical trials have been conducted for Dorzagliatin? \[synapse.patsnap.com\]](#)

- 2. Dorzagliatin: A Breakthrough Glucokinase Activator Coming on Board to Treat Diabetes Mellitus - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. What is the mechanism of Dorzagliatin? [synapse.patsnap.com]
- 4. What is Dorzagliatin used for? [synapse.patsnap.com]
- 5. Functional and Mechanistic Explanation for the Unique Clinical Success of the Glucokinase Activator Dorzagliatin in the Treatment of Type 2 Diabetes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. diabetesjournals.org [diabetesjournals.org]
- 7. criver.com [criver.com]
- 8. db/db Mouse Model - InnoSer [innoserlaboratories.com]
- 9. meliordiscovery.com [meliordiscovery.com]
- 10. gubra.dk [gubra.dk]
- 11. A Novel Rat Model of Type 2 Diabetes: The Zucker Fatty Diabetes Mellitus ZFDM Rat - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 12. Analysis of the Zucker Diabetic Fatty (ZDF) Type 2 Diabetic Rat Model Suggests a Neurotrophic Role for Insulin/IGF-I in Diabetic Autonomic Neuropathy - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 13. Animal Models for Long-Term Type 2 Diabetes Complications Research | Taconic Biosciences [taconic.com]
- 14. Characterization of the Goto-Kakizaki (GK) Rat Model of Type 2 Diabetes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Goto-Kakizaki rats: its suitability as non-obese diabetic animal model for spontaneous type 2 diabetes mellitus - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. scielo.br [scielo.br]
- 17. benthamdirect.com [benthamdirect.com]
- 18. Frontiers | Dorzagliatin shows potential in preventing cognitive impairment in diabetes: evidence from Mendelian randomization analysis and animal study [frontiersin.org]
- 19. Diet-Induced Obese (DIO) B6 Mouse | High-Fat Diet Model for Metabolic Research | Taconic Biosciences [taconic.com]
- 20. Diet-induced Obesity DIO Mouse Model - InnoSer [innoserlaboratories.com]
- 21. criver.com [criver.com]

- [22. Ethical use of animals in medicine testing | European Medicines Agency \(EMA\)](#) [ema.europa.eu]
- [23. forskningsetikk.no](#) [forskningsetikk.no]
- [24. Ethical considerations regarding animal experimentation - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [25. animal-journal.eu](#) [animal-journal.eu]
- [26. tanabe-pharma.com](#) [tanabe-pharma.com]
- [27. researchgate.net](#) [researchgate.net]
- [28. vmmpc.org](#) [vmmpc.org]
- [29. Oral Glucose Tolerance Test \(OGTT\): Measuring Glucose Metabolism in Mice](#) [jove.com]
- [30. Insulin Tolerance Test - Bridges Lab Protocols](#) [bridgeslab.sph.umich.edu]
- [31. olac.berkeley.edu](#) [olac.berkeley.edu]
- [32. UC Davis - Intraperitoneal Insulin Tolerance Test, published on May 15, 2019](#) [protocols.io]
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